

molecular formula and weight of 3-Nitro-2-pentene

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-Nitro-2-pentene

Cat. No.: B15487713

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An In-Depth Technical Guide to **3-Nitro-2-pentene**

Introduction

3-Nitro-2-pentene is a conjugated nitroalkene, a class of organic compounds recognized for their significant utility as versatile intermediates in organic synthesis. The presence of the nitro group, a powerful electron-withdrawing group, in conjugation with a carbon-carbon double bond, renders the molecule highly susceptible to nucleophilic attack and participation in various cycloaddition reactions. This guide provides a comprehensive overview of the molecular properties, synthesis, and chemical reactivity of **3-Nitro-2-pentene**, tailored for researchers and professionals in chemical and pharmaceutical development.

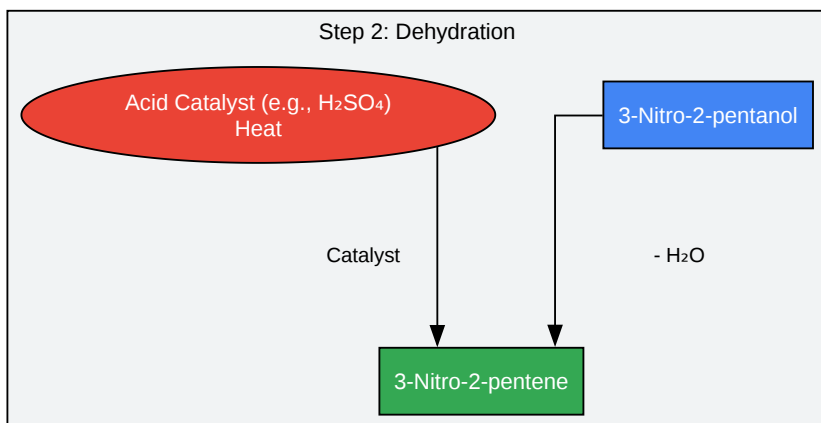
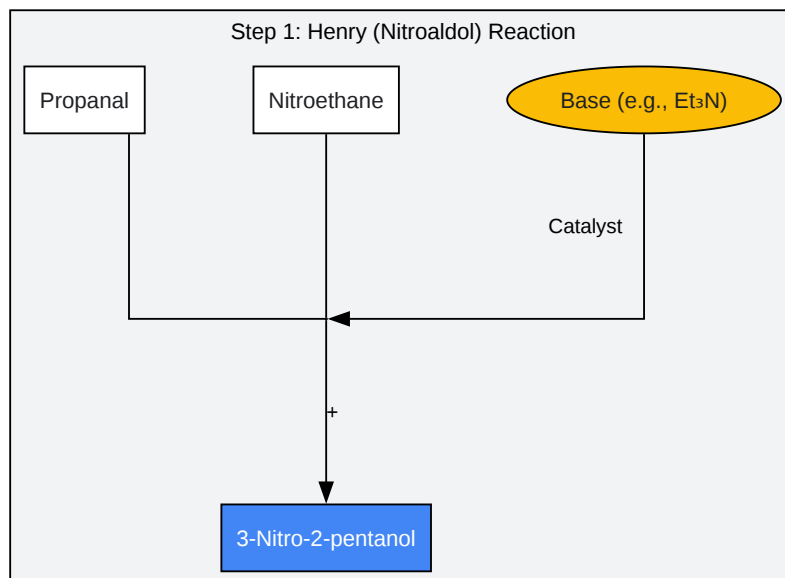
Molecular Properties

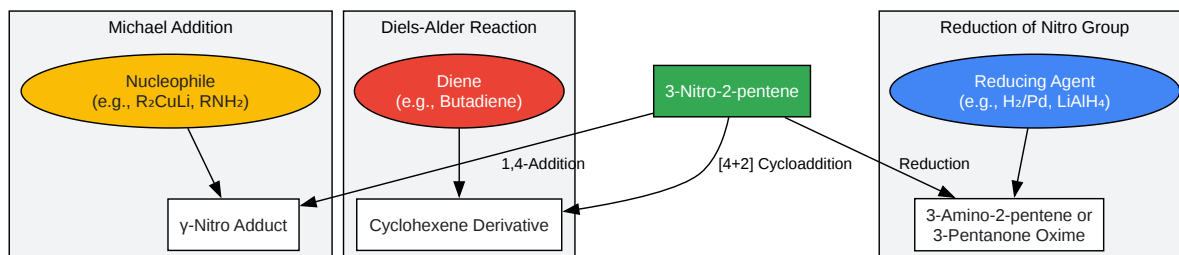
The fundamental molecular characteristics of **3-Nitro-2-pentene** are summarized below. The compound exists as (E) and (Z) stereoisomers, with the (E)-isomer generally being the more stable.

Property	Value	Reference
Molecular Formula	C ₅ H ₉ NO ₂	[1][2]
Molecular Weight	115.13 g/mol	[1][2]
CAS Number	6065-18-5	[1][2]
IUPAC Name	(2E)-3-nitropent-2-ene	[1]

Synthesis of 3-Nitro-2-pentene

A common and effective method for the synthesis of conjugated nitroalkenes such as **3-Nitro-2-pentene** is the Henry (nitroaldol) reaction, followed by dehydration of the resulting β -nitro alcohol.[3][4]





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- To cite this document: BenchChem. [molecular formula and weight of 3-Nitro-2-pentene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15487713#molecular-formula-and-weight-of-3-nitro-2-pentene]

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